

In-Depth Technical Guide to OTNE-13C3: Commercial Availability, Analysis, and Application

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Compound of Interest

Compound Name: OTNE - 13C3

Cat. No.: B1165021

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Introduction

OTNE (1-(1,2,3,4,5,6,7,8-Octahydro-2,3,8,8-tetramethyl-2-naphthalenyl)ethanone), a synthetic fragrance ingredient widely known by its trade name Iso E Super, is a common component in a vast array of consumer products. Its complex isomeric nature and widespread use necessitate robust analytical methods for its quantification in various matrices, from environmental samples to cosmetic formulations. This technical guide provides a comprehensive overview of the commercially available 13C-labeled internal standard, OTNE-13C3, its suppliers, and detailed methodologies for its application in quantitative analysis.

Commercial Availability and Suppliers

OTNE-13C3 is available from a limited number of specialized chemical suppliers. The primary identified supplier is MedChemExpress (MCE). While other vendors may offer the compound, MCE provides the most readily accessible technical data.

Table 1: OTNE-13C3 Supplier and Specifications

Supplier	Product Number	Chemical Name	Formula	Molecular Weight (g/mol)	Purity	Solubility	Isotopic Enrichment
MedChemExpress	HY-W156840S	ethanone, 1-(1,2,3,4,5,6,7,8-octahydro-2,3,8,8-tetramethyl-1-yl)-2-naphthalenyl)-13C3	$C_{13}^{13}C_3H_{26}O$	237.38	>98%	10 mM in DMSO	Not specified

Note: Isotopic enrichment is a critical parameter for isotopically labeled standards. While not explicitly stated in the readily available documentation, it is imperative for researchers to request a Certificate of Analysis (CoA) from the supplier to obtain this vital information before use in quantitative assays.

Physicochemical Properties of OTNE (Unlabeled)

The physical and chemical properties of the unlabeled OTNE are relevant for developing analytical methods. It's important to note that OTNE is a mixture of isomers, with the beta-isomer being the most abundant.

Table 2: Physicochemical Properties of OTNE

Property	Value
CAS Number	54464-57-2 (for the beta-isomer)
Appearance	Colorless to pale yellow liquid
Odor	Woody, ambery
Boiling Point	~312 °C
Density	~0.965 g/cm³
logP (o/w)	5.7

Experimental Protocols: Quantitative Analysis of OTNE using OTNE-13C3 by Isotope Dilution GC-MS

Isotope dilution mass spectrometry (IDMS) is the gold standard for accurate quantification of organic molecules in complex matrices. The use of a stable isotope-labeled internal standard, such as OTNE-13C3, compensates for sample matrix effects and variations in extraction efficiency and instrument response.

Principle

A known amount of the isotopically labeled internal standard (OTNE-13C3) is added to the sample containing the unlabeled analyte (OTNE) at the beginning of the sample preparation process. The sample is then extracted, purified, and analyzed by Gas Chromatography-Mass Spectrometry (GC-MS). By measuring the ratio of the signal from the analyte to the signal from the internal standard, the concentration of the analyte in the original sample can be accurately determined.

Sample Preparation: Extraction of OTNE from Cosmetic Creams

Materials:

- Cosmetic cream sample
- OTNE-13C3 internal standard solution (in a suitable solvent like methanol or acetonitrile)

- Dichloromethane (DCM)
- Anhydrous sodium sulfate
- Centrifuge tubes (50 mL)
- Vortex mixer
- Centrifuge
- Rotary evaporator or nitrogen evaporator

Procedure:

- Weigh approximately 1 g of the cosmetic cream sample into a 50 mL centrifuge tube.
- Spike the sample with a known amount of OTNE-13C3 internal standard solution. The amount should be chosen to be in a similar concentration range as the expected OTNE concentration in the sample.
- Add 10 mL of DCM to the centrifuge tube.
- Vortex the mixture vigorously for 2 minutes to ensure thorough mixing and extraction.
- Centrifuge the mixture at 4000 rpm for 10 minutes to separate the organic and aqueous/solid phases.
- Carefully transfer the DCM (bottom layer) to a clean tube.
- Repeat the extraction (steps 3-6) two more times with fresh DCM.
- Combine the DCM extracts and pass them through a column containing anhydrous sodium sulfate to remove any residual water.
- Concentrate the extract to a final volume of 1 mL using a rotary evaporator or a gentle stream of nitrogen.
- The extract is now ready for GC-MS analysis.

GC-MS Analysis

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., HP-5ms, DB-5ms)

GC Conditions (Example):

- Injector Temperature: 250 °C
- Injection Mode: Splitless
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 280 °C
 - Hold: 5 minutes at 280 °C
- Transfer Line Temperature: 280 °C

MS Conditions (Example):

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Ion Source Temperature: 230 °C
- Acquisition Mode: Selected Ion Monitoring (SIM)

Selected Ions for Monitoring:

Compound	Quantifier Ion (m/z)	Qualifier Ion(s) (m/z)
OTNE (unlabeled)	219 (M-15)	177, 234 (M)
OTNE-13C3 (labeled)	222 (M-15)	180, 237 (M)

Note: The exact ions and their relative abundances should be confirmed by analyzing the individual standards.

Data Analysis and Quantification

- Integrate the peak areas of the quantifier ions for both unlabeled OTNE and the OTNE-13C3 internal standard.
- Calculate the response factor (RF) using a calibration curve prepared with known concentrations of OTNE and a constant concentration of OTNE-13C3.
 - $$RF = (Area_{analyte} / Area_{IS}) / (Concentration_{analyte} / Concentration_{IS})$$
- Calculate the concentration of OTNE in the sample using the following formula:
 - $$Concentration_{analyte} = (Area_{analyte} / Area_{IS}) * (Concentration_{IS} / RF)$$

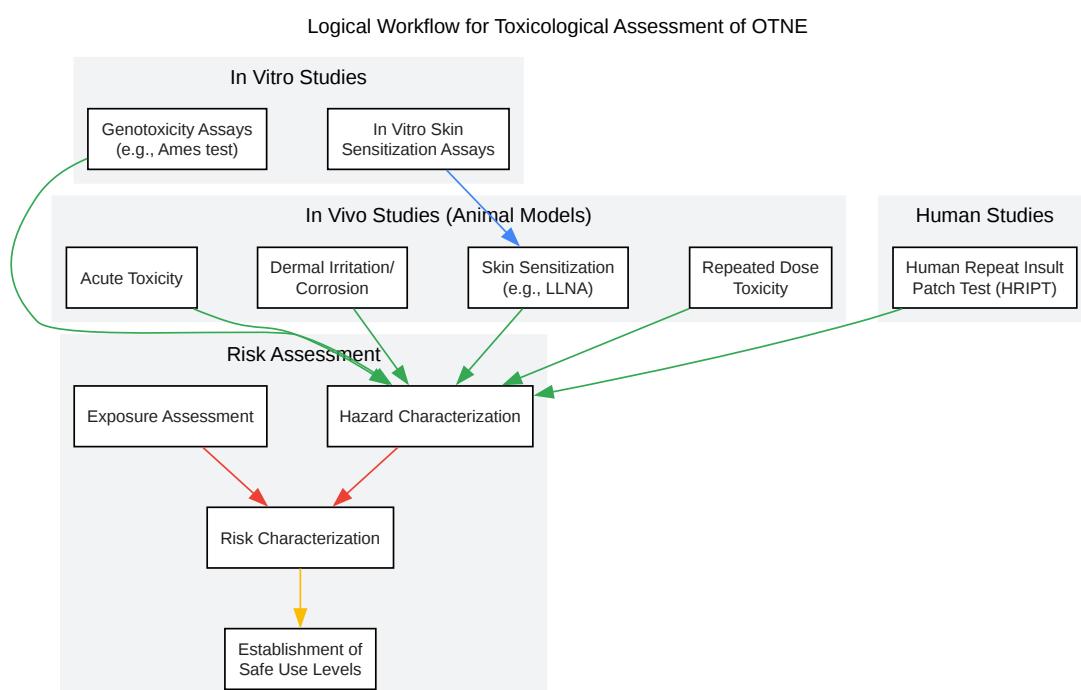
Signaling Pathways and Biological Interactions

OTNE is primarily recognized for its olfactory properties and is not known to be a ligand for specific signaling pathways in the same manner as endogenous signaling molecules. Its biological interactions are mainly studied in the context of toxicology and dermatology.

- Skin Sensitization:** OTNE has been identified as a potential skin sensitizer in some individuals, leading to allergic contact dermatitis. The mechanism is thought to involve the formation of haptens by the reaction of OTNE or its metabolites with skin proteins, which then elicit an immune response.
- Metabolism:** In vivo studies have shown that OTNE can be metabolized through various pathways, including oxidation and conjugation, to facilitate its excretion. The metabolites are generally more polar than the parent compound.

- Toxicology: Extensive toxicological studies have been conducted on OTNE to assess its safety for use in consumer products. These studies have evaluated its potential for acute toxicity, skin and eye irritation, and genotoxicity.

The following diagram illustrates a simplified logical workflow for the toxicological assessment of a fragrance ingredient like OTNE.



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Caption: Toxicological assessment workflow for OTNE.

Conclusion

OTNE-13C3 is an essential tool for the accurate and precise quantification of the widely used fragrance ingredient OTNE. This guide provides a starting point for researchers by identifying a commercial supplier and outlining a detailed experimental protocol for its use in isotope dilution GC-MS analysis. While information on its direct interaction with specific signaling pathways is limited, understanding its toxicological profile is crucial for risk assessment. For any quantitative work, obtaining a Certificate of Analysis with the specified isotopic enrichment of OTNE-13C3 is a critical first step.

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